

# TRV055 hydrochloride solubility in water and DMSO

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## Compound of Interest

Compound Name: TRV055 hydrochloride

Cat. No.: B10855222

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## Technical Support Center: TRV055 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information and guidance for the experimental use of **TRV055 hydrochloride**.

## Frequently Asked Questions (FAQs)

Q1: What is **TRV055 hydrochloride** and what is its mechanism of action?

A1: **TRV055 hydrochloride** is a G protein-biased agonist for the angiotensin II type 1 receptor (AT1R). It selectively activates the Gαq protein signaling pathway, which can lead to cellular responses such as fibroblast proliferation and collagen secretion. This biased agonism makes it a valuable tool for studying the specific roles of Gαq-mediated signaling downstream of AT1R activation.

Q2: What are the recommended storage conditions for **TRV055 hydrochloride**?

A2: For long-term stability, lyophilized **TRV055 hydrochloride** should be stored at -20°C or -80°C. Once reconstituted in a solvent, it is recommended to aliquot the solution and store it at -80°C to minimize freeze-thaw cycles.

Q3: In which solvents is **TRV055 hydrochloride** soluble?

A3: **TRV055 hydrochloride** has good solubility in water. For solubility in DMSO, it is recommended to first dissolve the peptide in a small amount of 100% DMSO and then dilute it with an aqueous buffer to the desired concentration.

## Solubility Data

The solubility of a compound is a critical parameter for in vitro and in vivo studies. Below is a summary of the known solubility of **TRV055 hydrochloride**.

Solvent	Solubility	Molar Concentration (at max solubility)
Water	≥ 50 mg/mL	57.58 mM
DMSO	Data not available. Recommended to test solubility starting with a small amount.	Not applicable

## Experimental Protocols

### Protocol for Reconstituting TRV055 Hydrochloride

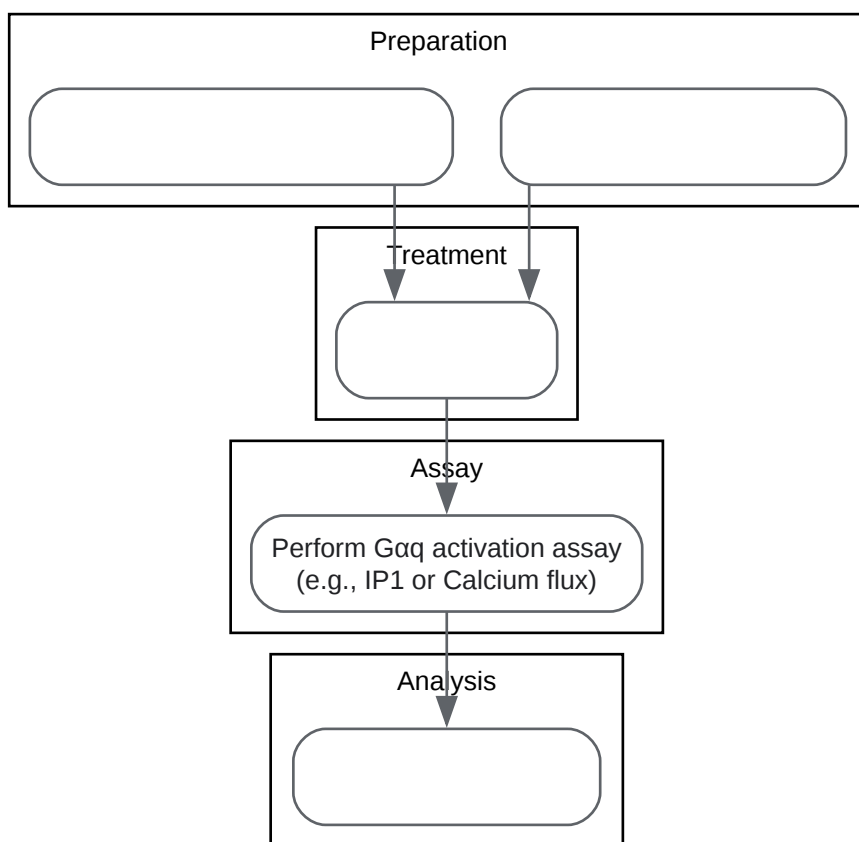
This protocol outlines the steps for preparing a stock solution of **TRV055 hydrochloride**.

- Equilibration: Allow the vial of lyophilized **TRV055 hydrochloride** to reach room temperature before opening.
- Centrifugation: Briefly centrifuge the vial to ensure all the powder is collected at the bottom.
- Solvent Addition:
  - For Aqueous Solutions: Add the desired volume of sterile, deionized water to the vial to achieve the target concentration (e.g., for a 10 mM stock solution, add the appropriate volume of water based on the amount of peptide).
  - For DMSO Solutions: Add a small volume of 100% DMSO to the vial to create a high-concentration stock solution. Gently vortex to ensure complete dissolution.

- Dilution (for DMSO stocks): Slowly add the DMSO stock solution to your aqueous experimental buffer with gentle mixing to reach the final desired concentration.
- Storage: Aliquot the reconstituted solution into smaller volumes and store at -80°C.

## Experimental Workflow for Assessing Gαq-Mediated Signaling

This workflow provides a general outline for studying the effects of **TRV055 hydrochloride** on Gαq-mediated signaling in a cell-based assay.



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**Figure 1.** Experimental workflow for Gαq signaling assay.

## Troubleshooting Guide

Encountering solubility issues is a common challenge in experimental biology. This guide provides a systematic approach to troubleshoot problems with dissolving **TRV055 hydrochloride**.

Problem: The peptide does not dissolve in water.

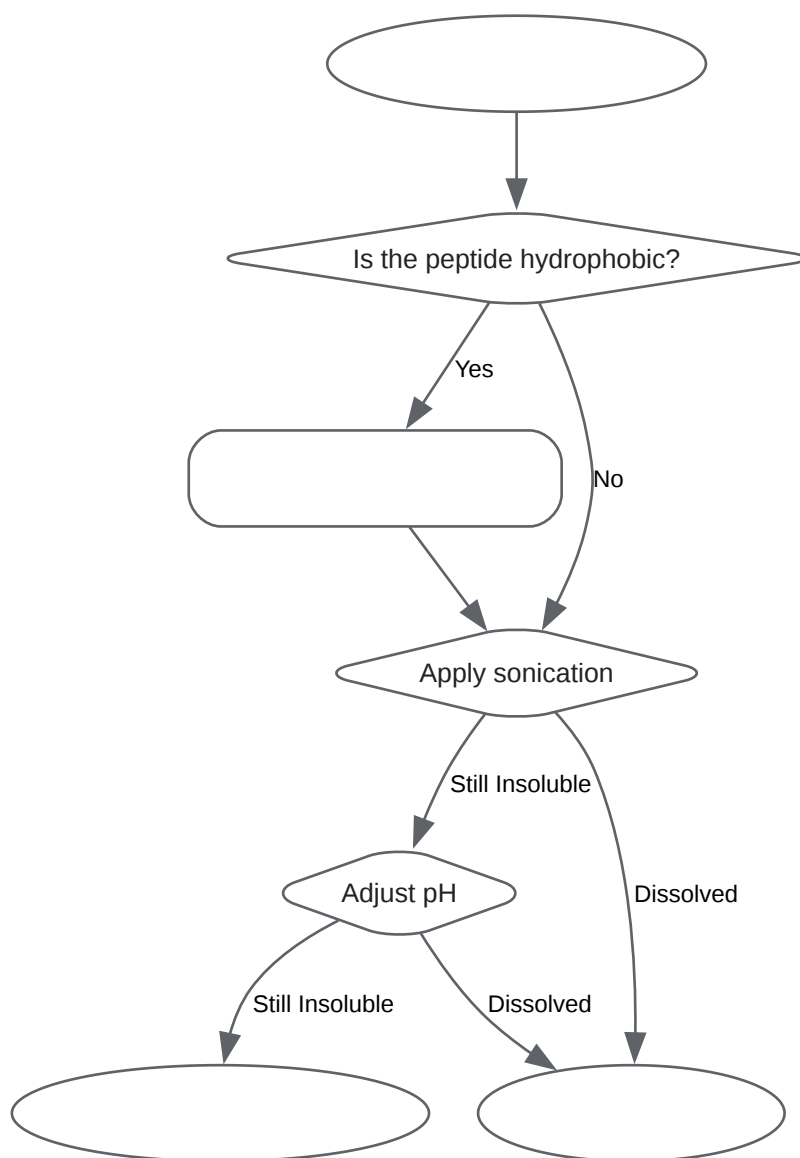
Possible Cause	Suggested Solution
Insufficient mixing	Gently vortex or sonicate the solution for a short period.
Concentration is too high	Try dissolving in a larger volume of water to create a more dilute solution.
pH is near the isoelectric point	Adjust the pH of the solution. For a basic peptide, a slightly acidic pH may improve solubility.

Problem: The peptide precipitates out of solution after dilution from DMSO.

Possible Cause	Suggested Solution
Final DMSO concentration is too low	Ensure the final DMSO concentration is sufficient to maintain solubility. However, be mindful of the tolerance of your experimental system to DMSO.
Rapid dilution	Add the DMSO stock solution to the aqueous buffer slowly while vortexing.
Buffer incompatibility	Test the solubility in different aqueous buffers.

## Logical Troubleshooting Workflow

If you encounter solubility issues, follow this logical workflow to identify and resolve the problem.

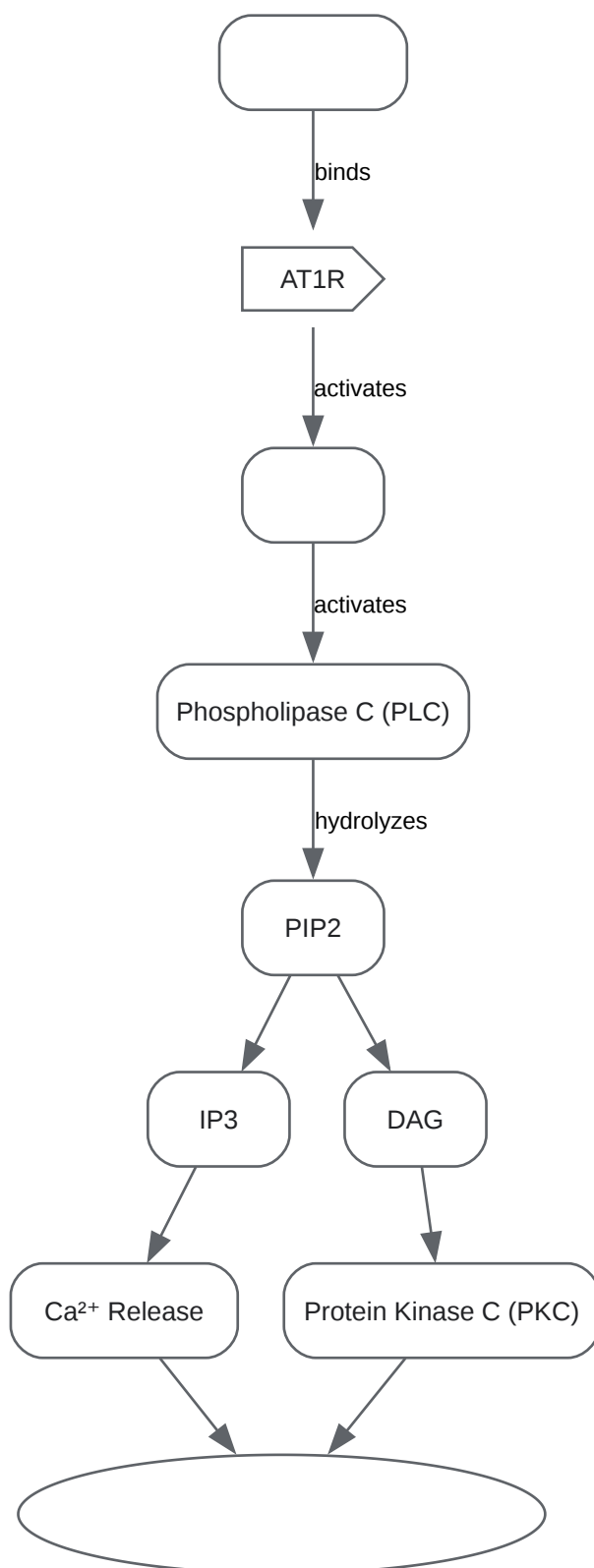


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**Figure 2.** Troubleshooting workflow for peptide solubility.

## Signaling Pathway

**TRV055 hydrochloride** acts as a biased agonist at the Angiotensin II Type 1 Receptor (AT1R), preferentially activating the Gαq signaling pathway.



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**Figure 3.** AT1R Gαq-mediated signaling pathway.

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